

# best practices for storing and handling Ful-Glo sterile strips

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## Compound of Interest

Compound Name: **Ful-Glo**

Cat. No.: **B1263312**

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## Ful-Glo™ Sterile Strips: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **Ful-Glo™** sterile strips. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity and effectiveness of your experiments.

## Frequently Asked Questions (FAQs)

**Q1:** What are the optimal storage conditions for **Ful-Glo™** sterile strips?

**Ful-Glo™** sterile strips should be stored at room temperature, below 30°C (86°F).<sup>[1]</sup> It is crucial to keep them in a cool, dry environment and away from direct light to maintain their efficacy.<sup>[2][3]</sup>

**Q2:** How should I handle the individual sterile strips?

To prevent contamination, it is recommended to handle the strips with gloves.<sup>[2][3]</sup> Each strip is individually sealed and intended for single use only.<sup>[2][3]</sup> Ensure the individual strip package is not damaged or previously opened before use, as the contents may not be sterile.<sup>[1]</sup>

**Q3:** What is the proper procedure for using a **Ful-Glo™** strip in an experiment?

Before application, the impregnated tip of the **Ful-Glo™** strip should be moistened with one or two drops of a sterile irrigating solution.[\[1\]](#)[\[4\]](#) Touch the moistened tip to the conjunctiva or fornix as required for your experimental protocol.[\[1\]](#) It is recommended that the subject blink several times after application to ensure proper distribution of the fluorescein.[\[1\]](#)

Q4: Can **Ful-Glo™** strips be reused?

No, **Ful-Glo™** strips are designed for single use only to ensure sterility and accuracy.[\[2\]](#) Reusing strips can lead to contamination and compromise experimental results.

Q5: What are the primary applications of **Ful-Glo™** strips in a research setting?

**Ful-Glo™** strips are diagnostic tools used for staining the anterior segment of the eye.[\[1\]](#) Common applications include disclosing corneal injury, fitting contact lenses, and in applanation tonometry.[\[1\]](#) They are also used to assess tear film integrity and identify corneal abrasions, ulcers, or other anterior segment disorders.[\[2\]](#)[\[5\]](#)

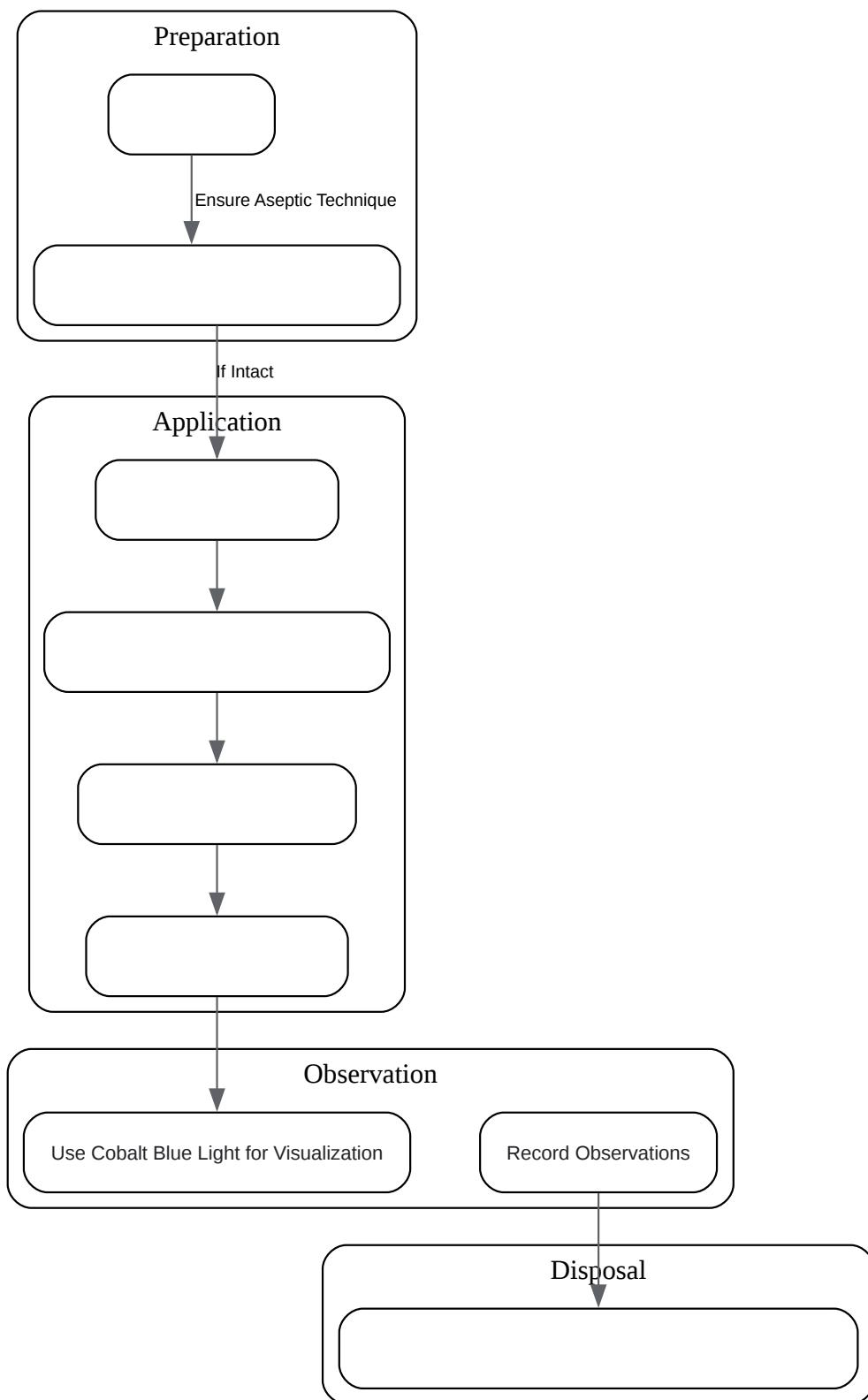
## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or weak fluorescence	Improper moistening of the strip	Ensure the strip's tip is adequately moistened with a sterile solution before application. <a href="#">[1]</a>
Improper application technique	Gently touch the moistened tip to the conjunctival sac and have the subject blink to distribute the fluorescein. <a href="#">[1][2]</a>	
Strip has expired or was stored improperly	Check the expiration date on the packaging. Do not use expired strips. Ensure strips are stored away from light and in a cool, dry place. <a href="#">[2][3]</a>	
Potential for contamination	Handling strips without gloves	Always wear gloves when handling the strips to avoid contamination. <a href="#">[2][3]</a>
Using a strip from a damaged package	Do not use strips if the individual sterile packaging is compromised. <a href="#">[1]</a> Discard and use a new, intact strip.	
Subject discomfort	Dry application of the strip	Always moisten the strip before application to ensure patient comfort. <a href="#">[1]</a>
Product Recall or Discontinuation	Manufacturing issues	Be aware of any product recalls due to impurities. <a href="#">[6][7]</a> Some Ful-Glo™ product lines have been discontinued. <a href="#">[8]</a> Check with the manufacturer or supplier for the latest product status.

# Experimental Protocols & Workflows

## Standard Application Workflow

The following diagram illustrates the standard workflow for applying a **Ful-Glo™** sterile strip in an experimental setting.

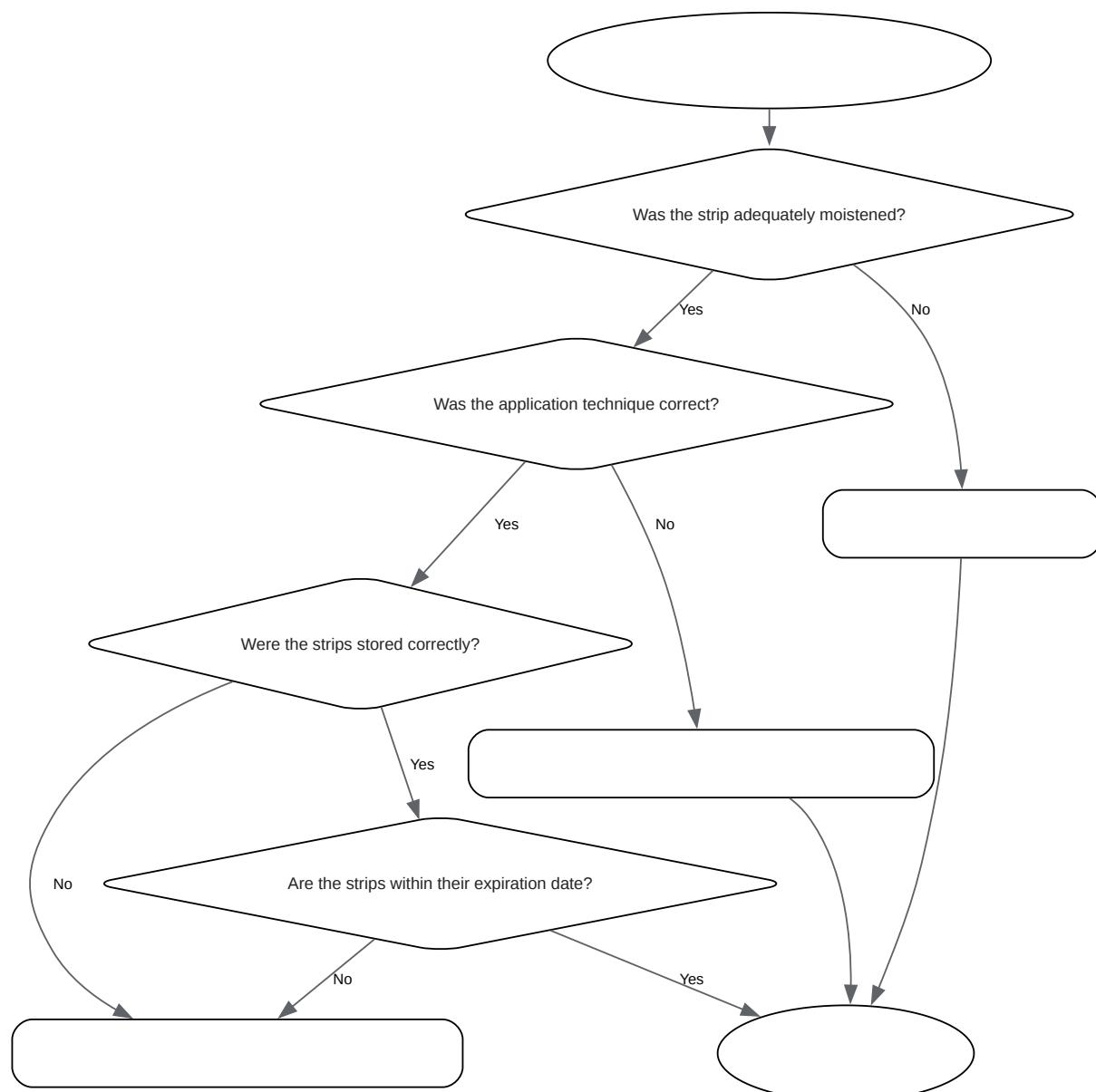


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Caption: Standard workflow for **Ful-Glo™** strip application.

## Troubleshooting Logic for Inconsistent Fluorescence

This diagram outlines the logical steps to troubleshoot issues with inconsistent or weak fluorescence.

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Caption: Troubleshooting inconsistent fluorescence with **Ful-Glo™** strips.

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## References

- 1. drugs.com [drugs.com]
- 2. Articles [globalrx.com]
- 3. northamerica.covetrus.com [northamerica.covetrus.com]
- 4. reference.medscape.com [reference.medscape.com]
- 5. Articles [globalrx.com]
- 6. hmpgloballearningnetwork.com [hmpgloballearningnetwork.com]
- 7. ndclist.com [ndclist.com]
- 8. ashp.org [ashp.org]
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